

RBN012811: A Technical Overview of a First-in-Class PARP14 Degradator

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Compound of Interest

Compound Name: RBN012811

Cat. No.: B15605589

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Cambridge, MA - **RBN012811** has emerged as a pioneering PROTAC (Proteolysis Targeting Chimera) designed to selectively degrade Poly(ADP-ribose) Polymerase 14 (PARP14), a protein implicated in cancer and inflammatory diseases. Developed by Ribon Therapeutics, this heterobifunctional small molecule represents a novel therapeutic strategy by leveraging the cell's own protein disposal machinery to eliminate its target. This technical guide provides an in-depth overview of the discovery, mechanism of action, and preclinical development of **RBN012811** for researchers, scientists, and drug development professionals.

Discovery and Development Rationale

RBN012811 was engineered from the potent and selective PARP14 inhibitor, RBN012042.^[1]^[2] The discovery was guided by a structure-based design approach, utilizing the X-ray crystal structure of RBN012042 in complex with PARP14.^[1] This structural information identified a suitable vector on the inhibitor to attach a linker and an E3 ligase-recruiting moiety, in this case, a ligand for cereblon (CRBN). The resulting PROTAC, **RBN012811**, was designed to induce the ubiquitination and subsequent proteasomal degradation of PARP14.^[1]^[2]

The development of a PARP14--targeting PROTAC was driven by the multifaceted role of PARP14 in various pathologies. PARP14 is an interferon-stimulated gene that is overexpressed

in several tumor types and plays a role in pro-tumor macrophage polarization and the suppression of anti-tumor immune responses by modulating IFN- γ and IL-4 signaling.[2] By degrading the entire PARP14 protein, **RBN012811** aims to abolish both its catalytic and non-catalytic scaffolding functions, potentially offering a more profound and durable therapeutic effect compared to catalytic inhibition alone.

A close analog, RBN013527, which is an N-methylated version of **RBN012811**, serves as a negative control in experiments as it does not induce PARP14 degradation.[3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **RBN012811** and its precursor, RBN012042.

Compound	Target	Assay Type	Value	Cell Line/System
RBN012042	PARP14	Biochemical IC50	18 nM	-
RBN012811	PARP14	Biochemical IC50	10 nM	-
RBN012811	PARP14	Biophysical IC50	10 nM	-
RBN012811	PARP14	DC50	5 nM	KYSE-270

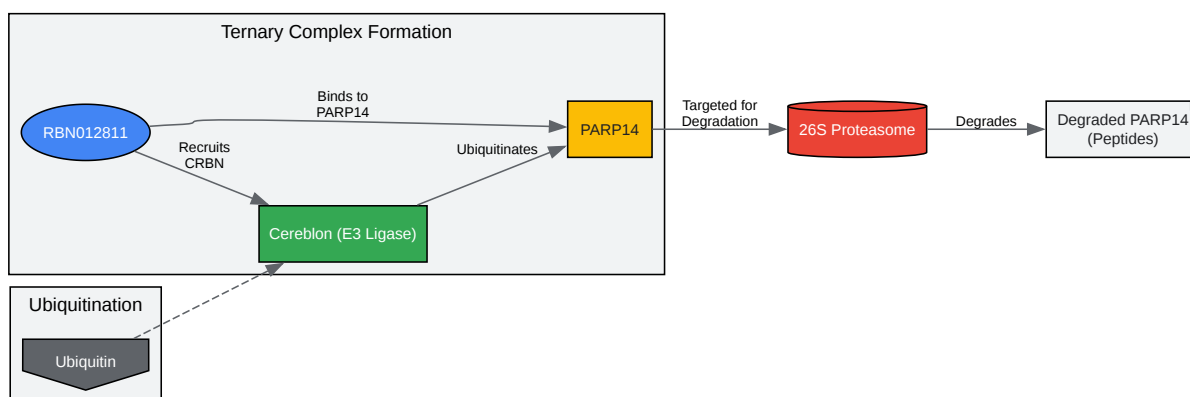
Table 1: In Vitro Potency and Degradation Activity. IC50 (half-maximal inhibitory concentration) values indicate the concentration of the compound required to inhibit 50% of the target's activity. DC50 (half-maximal degradation concentration) represents the concentration needed to degrade 50% of the target protein.

Compound	Selectivity Profile
RBN012811	>200-fold selective over all other PARPs tested

Table 2: Selectivity Profile. The selectivity of **RBN012811** for PARP14 over other members of the PARP family is a critical attribute for minimizing off-target effects.

Mechanism of Action

RBN012811 functions as a molecular bridge, simultaneously binding to PARP14 and the E3 ubiquitin ligase cereblon (CRBN). This proximity induces the transfer of ubiquitin from the E3 ligase to PARP14, tagging it for recognition and degradation by the 26S proteasome.



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Figure 1: Mechanism of action of **RBN012811**.

Experimental Protocols

PARP14 Degradation Assay (Western Blot)

A detailed, publicly available protocol for **RBN012811** is not available. However, a general protocol for assessing PROTAC-mediated degradation via Western Blot is as follows:

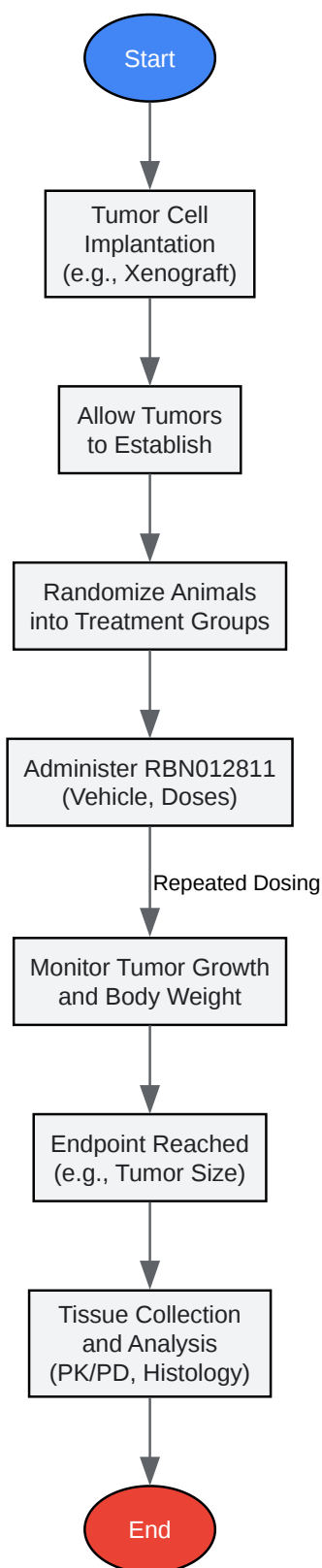
- Cell Culture and Treatment:
 - Culture KYSE-270 cells in appropriate media and conditions.
 - Seed cells in multi-well plates and allow them to adhere overnight.

- Treat cells with a dose-response of **RBN012811** (e.g., 0-1000 nM) for a specified duration (e.g., 24 hours). Include a vehicle control (e.g., DMSO).
- Cell Lysis:
 - Wash cells with ice-cold PBS.
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Centrifuge lysates to pellet cell debris and collect the supernatant.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting:
 - Normalize protein amounts for each sample and prepare them with Laemmli buffer.
 - Separate proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody against PARP14 overnight at 4°C. A loading control antibody (e.g., GAPDH, β -actin) should also be used.
 - Wash the membrane with TBST and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again and detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Data Analysis:
 - Quantify band intensities using densitometry software.
 - Normalize the PARP14 band intensity to the loading control.

- Calculate the percentage of PARP14 degradation relative to the vehicle control for each concentration of **RBN012811**.
- Determine the DC50 value by fitting the data to a dose-response curve.

In Vivo Efficacy Studies

Specific protocols for in vivo studies with **RBN012811** have not been publicly disclosed. A general workflow for assessing the in vivo efficacy of a PROTAC in a tumor model is outlined below.



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Figure 2: General workflow for in vivo efficacy studies.

Preclinical Findings

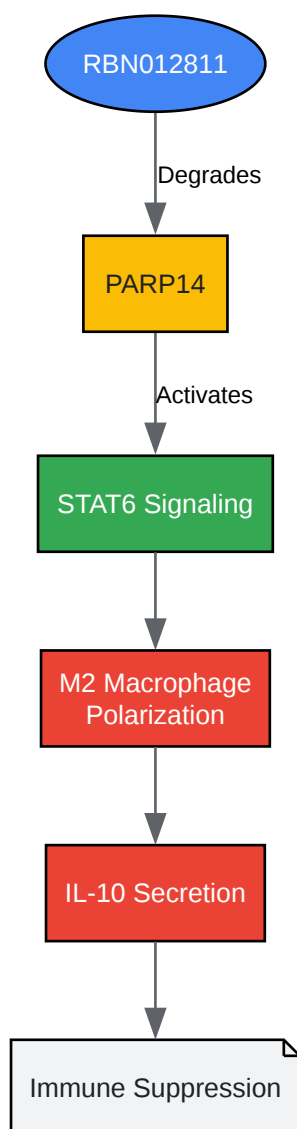
Preclinical studies have demonstrated that **RBN012811** selectively degrades PARP14 in cancer cell lines and primary human immune cells. In KYSE-270 esophageal cancer cells, **RBN012811** induced potent and selective degradation of PARP14 with a DC50 of 5 nM.[4]

Furthermore, in primary human macrophages, treatment with **RBN012811** led to a dose-dependent reduction in the secretion of IL-10, a cytokine associated with an immunosuppressive tumor microenvironment.[4] This finding suggests that **RBN012811** can modulate immune cell function and may have utility in immuno-oncology.

The degradation of PARP14 by **RBN012811** is dependent on the ubiquitin-proteasome system. Pre-treatment of cells with proteasome inhibitors was shown to prevent the degradation of PARP14 by **RBN012811**.

Signaling Pathway Modulation

RBN012811 is designed to impact signaling pathways regulated by PARP14, primarily those involved in immune response and cancer cell survival. By degrading PARP14, **RBN012811** is expected to disinhibit anti-tumor immune responses and potentially enhance the efficacy of immunotherapies.



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Figure 3: **RBN012811**-mediated PARP14 degradation pathway.

Future Directions

While Ribon Therapeutics has ceased operations, the development of **RBN012811** and other PARP14-targeting agents has provided valuable insights into the therapeutic potential of modulating this target. Further investigation into the pharmacokinetics, pharmacodynamics, and safety profile of **RBN012811** would be necessary for any future clinical development. The data generated from the study of **RBN012811** will likely inform the design of next-generation PARP14 inhibitors and degraders for the treatment of cancer and inflammatory diseases.

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